

# Safe Disposal of 6-Chlorooxindole: A Procedural Guide

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## Compound of Interest

Compound Name: 6-Chlorooxindole

Cat. No.: B1630528

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **6-Chlorooxindole**, a compound frequently used in synthetic chemistry.

## Physical and Chemical Properties

A summary of the key quantitative data for **6-Chlorooxindole** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value
Molecular Formula	C8H6ClNO
Molecular Weight	167.59 g/mol
Melting Point/Range	195 - 199 °C
Boiling Point (Predicted)	329.0 ± 42.0 °C
Partition Coefficient (log Pow)	2.052

## Hazard Identification and Personal Protective Equipment (PPE)

**6-Chlorooxindole** is classified as harmful if swallowed and may cause an allergic skin reaction.[1] It is crucial to handle this compound with appropriate personal protective equipment.

Recommended PPE:

- **Gloves:** Wear protective gloves.
- **Eye Protection:** Use safety glasses with side-shields or chemical goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If dust is generated, use a NIOSH/MSHA approved respirator.

## Step-by-Step Disposal Procedure

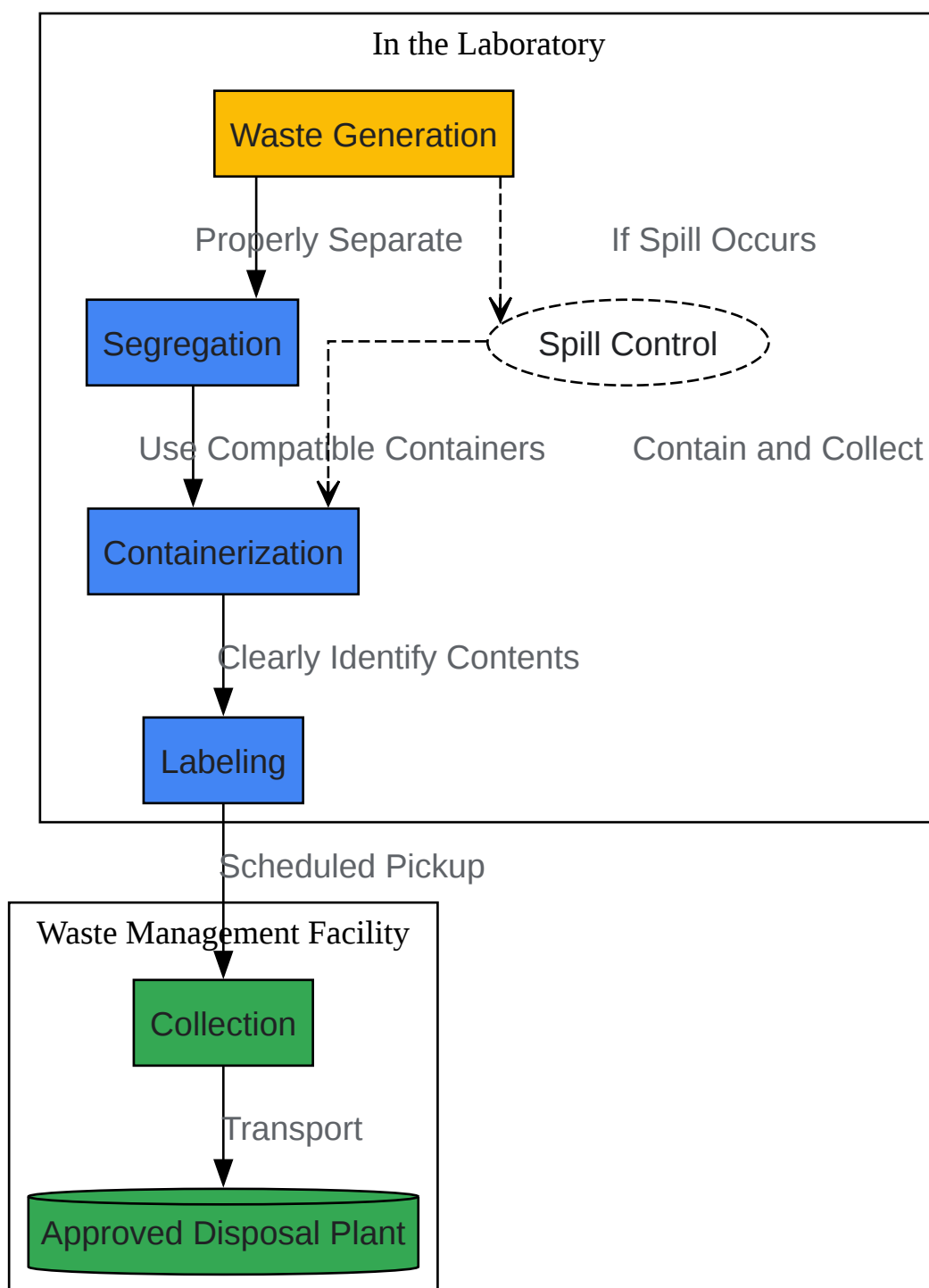
The primary recommendation for the disposal of **6-Chlorooxindole** is to use an approved waste disposal plant.[1][2] The following steps provide a general protocol for its handling and disposal:

- **Segregation of Waste:**
  - Do not mix **6-Chlorooxindole** waste with other chemical waste streams unless compatibility is confirmed.
  - Store in a designated, properly labeled, and closed container.[3]
- **Container Management:**
  - Use a container made of a material compatible with **6-Chlorooxindole**.
  - Ensure the container is tightly sealed to prevent leakage or contamination.[3]
  - The exterior of the waste container must be clean.
- **Accidental Spill Cleanup:**
  - In case of a spill, avoid dust formation.[3]

- Wear appropriate personal protective equipment.[3]
- Sweep up the spilled solid material and place it into a suitable, closed container for disposal.[3]
- Do not let the product enter drains.[3]
- Disposal Pathway:
  - The designated and labeled waste container should be handed over to the institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.
  - Follow all local, regional, and national regulations for hazardous waste disposal.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **6-Chlorooxindole**.



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Caption: Workflow for the safe disposal of **6-Chlorooxindole**.

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## References

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